

Application Notes and Protocols: Preparation of Fluorescent Brightener 134 Stock Solution

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Compound of Interest

Compound Name: *Fluorescent Brightener 134*

Cat. No.: *B082286*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fluorescent Brightener 134 is a fluorescent whitening agent used as an optical brightener in various industries, including textiles and paper manufacturing.[1] In a research context, it serves as a standard for quantitative analysis and quality control in biochemical experiments.[2] [3] Its utility as a fluorescent dye also presents potential applications in cellular imaging and other biological assays.[4] Proper preparation of a stock solution is the first critical step for its use in experimental settings, ensuring accurate and reproducible results. This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **Fluorescent Brightener 134**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Fluorescent Brightener 134** is presented in Table 1. This information is crucial for calculating the required mass for a desired molar concentration and for understanding the compound's general characteristics.

Property	Value	Reference
Molecular Formula	$C_{34}H_{28}N_{10}Na_2O_8S_2$	[5][6]
Molecular Weight	814.76 g/mol	[2][5][6]
Appearance	Slight yellowish solid powder	[7]
CAS Number	3426-43-5	[1][2][7]
Maximum Absorption	348-350 nm	[7]
Purity	Not available	[5]

Table 1: Chemical and physical properties of **Fluorescent Brightener 134**.

Experimental Protocol: Preparation of a 40 mg/mL Stock Solution in DMSO

This protocol outlines the steps to prepare a high-concentration stock solution of **Fluorescent Brightener 134** in dimethyl sulfoxide (DMSO).

3.1. Materials

- **Fluorescent Brightener 134** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile pipette tips

3.2. Procedure

- Preparation: Before starting, ensure that the work area is clean, and appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, is worn.

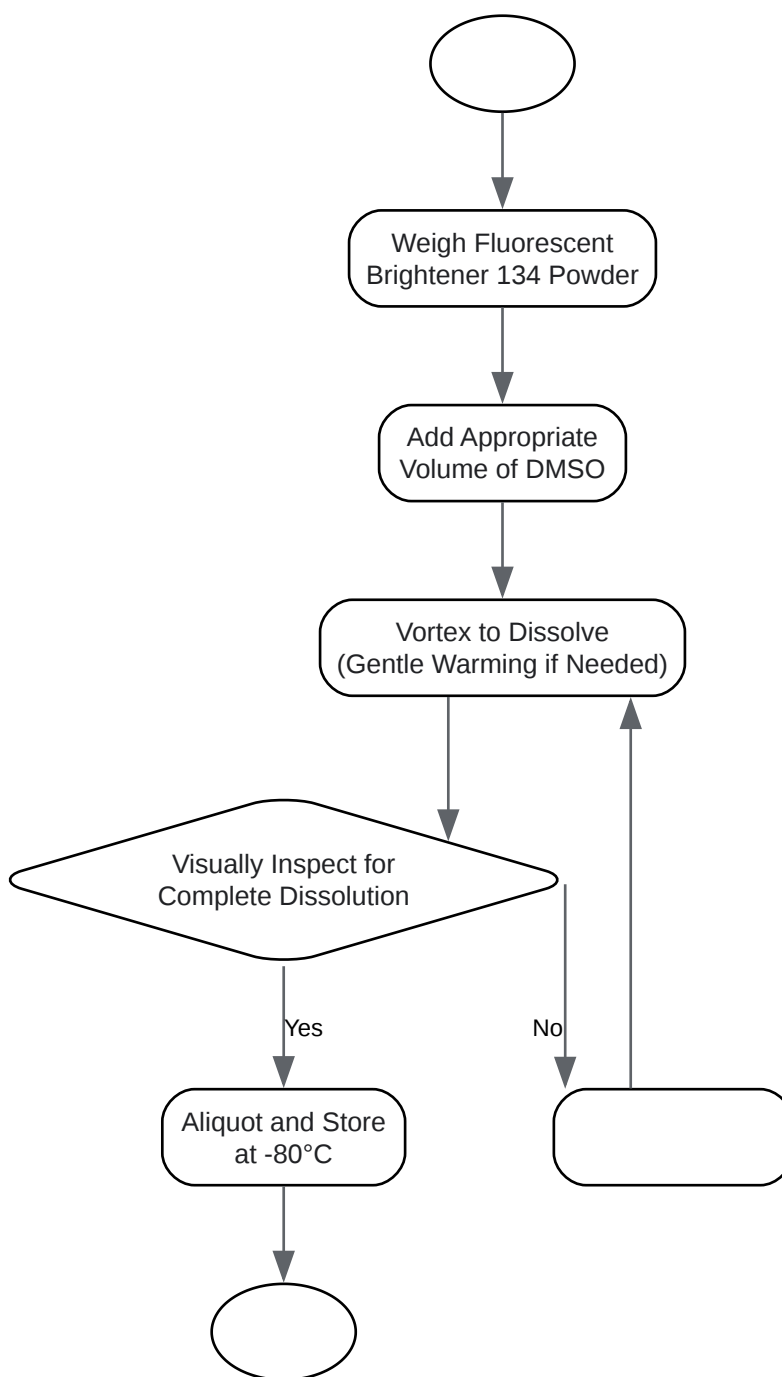
- **Weighing:** Carefully weigh the desired amount of **Fluorescent Brightener 134** powder using an analytical balance. For example, to prepare 1 mL of a 40 mg/mL stock solution, weigh out 40 mg of the powder.
- **Solubilization:** Add the weighed powder to a suitable container (e.g., a 1.5 mL microcentrifuge tube or an amber vial). Add the corresponding volume of DMSO. For a 40 mg/mL solution, add 1 mL of DMSO to the 40 mg of powder.
- **Dissolution:** Tightly cap the container and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Once fully dissolved, the stock solution should be stored at -80°C for long-term storage, protected from light.[2] For short-term use, aliquots can be stored at 2-8°C. Avoid repeated freeze-thaw cycles.

3.3. Safety Precautions

- **Fluorescent Brightener 134** may cause skin and serious eye irritation.[5] It may also cause respiratory irritation.[5]
- Handle the compound in a well-ventilated area or a chemical fume hood.[5]
- Avoid inhalation of the dust.[5]
- In case of contact with skin or eyes, rinse immediately and thoroughly with water.[5]
- Dispose of waste according to institutional and local regulations.[5]

Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **Fluorescent Brightener 134** stock solution.



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Figure 1: Workflow for Stock Solution Preparation.

Considerations for Alternative Solvents and Formulations

While DMSO is a common solvent for creating high-concentration stock solutions, the specific experimental application may require a different solvent system. The solubility of **Fluorescent Brightener 134** in other common laboratory solvents like water, ethanol, or PBS has not been widely reported. If an alternative solvent is needed, a solubility test is recommended.

For in vivo studies, a more complex vehicle may be required to ensure biocompatibility. One suggested formulation involves a co-solvent system of DMSO, PEG300, Tween 80, and a saline or PBS solution.[2] The preparation for such a formulation involves first creating a concentrated stock in DMSO, followed by a stepwise dilution with the other components.[2]

Conclusion

The protocol described provides a reliable method for preparing a concentrated stock solution of **Fluorescent Brightener 134**. Adherence to these guidelines for preparation, storage, and handling will contribute to the consistency and reproducibility of experimental outcomes. Researchers should always consult the safety data sheet (SDS) for the specific product being used for comprehensive safety information.[5]

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